

Physical properties of 4-n-Propylanisole

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Compound of Interest

Compound Name: 1-Methoxy-4-propylbenzene

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An In-depth Technical Guide to the Physical Properties of 4-n-Propylanisole

This technical guide provides a comprehensive overview of the core physical properties of 4-n-propylanisole (also known as dihydroanethole or **1-methoxy-4-propylbenzene**).^{[1][2]} Intended for researchers, scientists, and professionals in drug development, this document details key physical constants, standardized experimental protocols for their determination, and visual workflows to illustrate these methodologies.

Core Physical Properties

4-n-Propylanisole is a colorless to pale yellow liquid recognized for its sweet, herbaceous, and anise-like aroma.^{[1][3]} It is utilized as a flavoring and fragrance agent and serves as a chemical intermediate in the synthesis of other organic compounds.^{[4][5][6]}

The key physical and chemical properties of 4-n-propylanisole are summarized in the table below for easy reference.

Property	Value
Molecular Formula	C ₁₀ H ₁₄ O
Molecular Weight	150.22 g/mol
CAS Number	104-45-0
Appearance	Colorless to pale yellow liquid[1][3]
Odor	Sweet, herbaceous, anise-type with a sassafras undertone[1][3]
Melting Point	-47.1 °C to 46 °C (Note: Significant variation in reported values)[3][7][8][9]
Boiling Point	211.5 °C to 215 °C at 760 mmHg[1][3][4][7][9]
Density	0.9247 to 0.941 g/cm ³ at 20-25 °C[3][4][7][8]
Refractive Index	n _{20/D} 1.502 to 1.506[1][3][5][6][7]
Solubility	Slightly soluble in water; miscible in oils and soluble in ethanol[1][3][8]
Vapor Pressure	0.266 mmHg at 25 °C[3][7]

Experimental Protocols

The following sections detail the standard methodologies for determining the principal physical properties of 4-n-propylanisole.

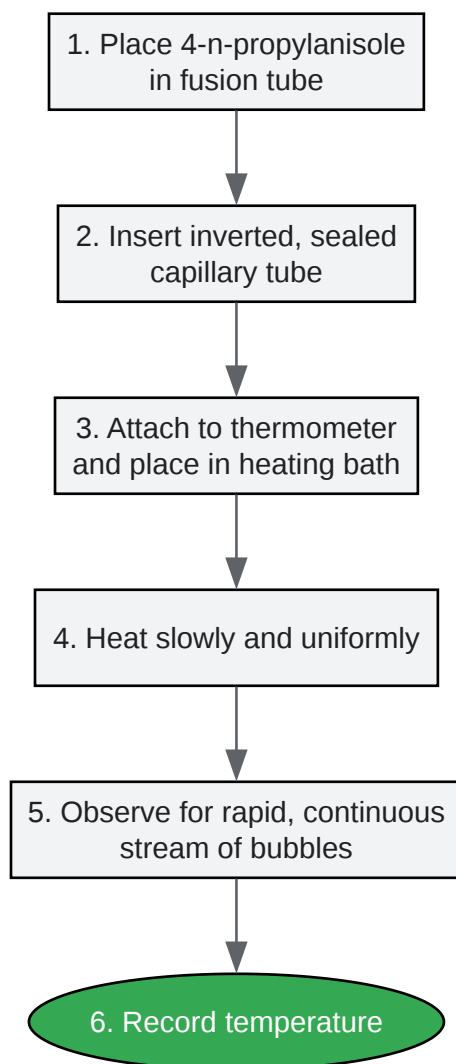
Boiling Point Determination (Capillary Method)

This method is used to determine the temperature at which the vapor pressure of a liquid equals the external pressure.[10][11]

Methodology:

- **Sample Preparation:** A small quantity (a few milliliters) of 4-n-propylanisole is placed into a small test tube or a fusion tube.[10][12]

- **Capillary Insertion:** A capillary tube, sealed at one end, is inverted and placed into the liquid within the test tube.[\[12\]](#)[\[13\]](#)
- **Apparatus Setup:** The test tube assembly is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This setup is then immersed in a heating bath (e.g., paraffin oil in a Thiele tube or an aluminum block heater) to ensure uniform heating.[\[12\]](#)[\[14\]](#)
- **Heating and Observation:** The apparatus is heated slowly and gently (approximately 1-2°C per minute as the boiling point is approached).[\[15\]](#) As the temperature rises, air trapped in the capillary tube will slowly bubble out.
- **Boiling Point Identification:** The boiling point is the temperature at which a rapid and continuous stream of bubbles emerges from the open end of the capillary tube.[\[12\]](#)[\[14\]](#) This indicates that the vapor pressure of the liquid has overcome the atmospheric pressure. The temperature is recorded at this point.



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Workflow for Boiling Point Determination

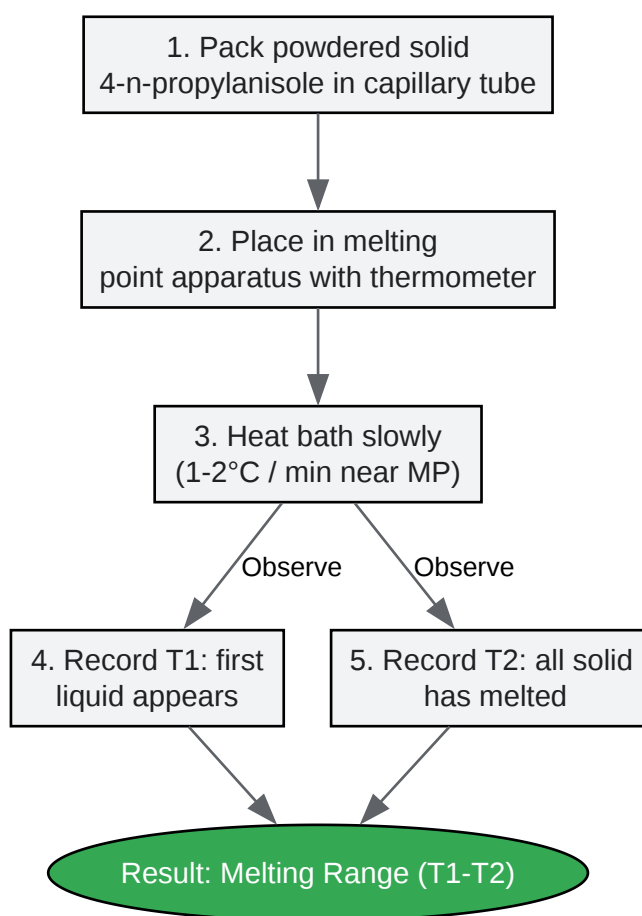
Melting Point Determination

While 4-n-propylanisole is a liquid at room temperature, determining the melting point is crucial for purity assessment of substances that are solid at standard conditions. The reported melting point has a wide and conflicting range, suggesting it may be solid well below room temperature.[8] The Thiele tube or a melting point apparatus is commonly used.[15]

Methodology:

- **Sample Preparation:** A small amount of solidified 4-n-propylanisole is finely powdered. This powder is then packed tightly into a capillary tube sealed at one end.[16]

- Apparatus Setup: The capillary tube is attached to a thermometer and placed in a heating medium, such as a Mel-Temp apparatus or an oil bath in a Thiele tube.[17]
- Heating: The sample is heated slowly and steadily, especially as the temperature approaches the expected melting point.[15]
- Observation: The melting range is recorded from the temperature at which the first drop of liquid appears (T1) to the temperature at which the entire solid has turned into a clear liquid (T2).[16][18] A pure substance typically has a sharp melting range of 0.5-1.0°C.[15]



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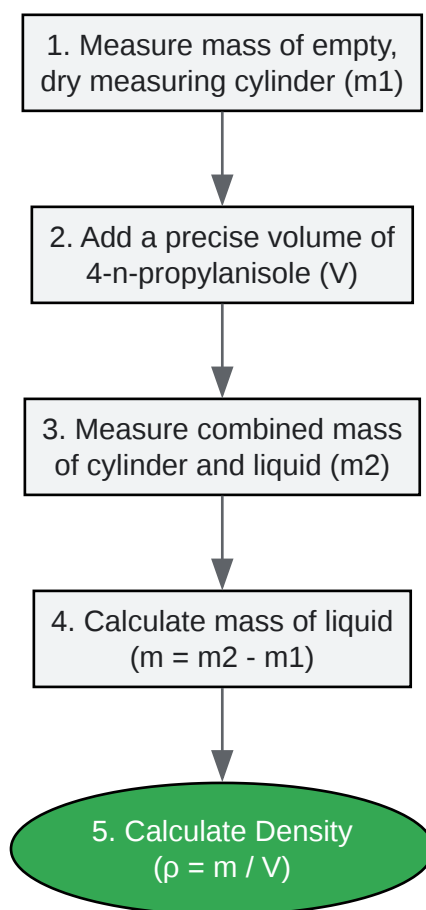
Workflow for Melting Point Determination

Density Measurement

Density is determined by measuring the mass of a known volume of the liquid.[19]

Methodology:

- **Weigh Empty Cylinder:** The mass of a clean, dry measuring cylinder or pycnometer (density bottle) is accurately measured using an electronic balance.[19][20]
- **Measure Volume:** A specific volume of 4-n-propylanisole (e.g., 10 mL) is carefully added to the measuring cylinder. The volume is read from the bottom of the meniscus at eye level to avoid parallax error.[19]
- **Weigh Filled Cylinder:** The measuring cylinder containing the liquid is reweighed to get the combined mass.[21]
- **Calculation:** The mass of the liquid is found by subtracting the mass of the empty cylinder from the combined mass. The density is then calculated using the formula: Density (ρ) = Mass (m) / Volume (V).[19] For higher accuracy, repeat the measurement multiple times and average the results.[19]



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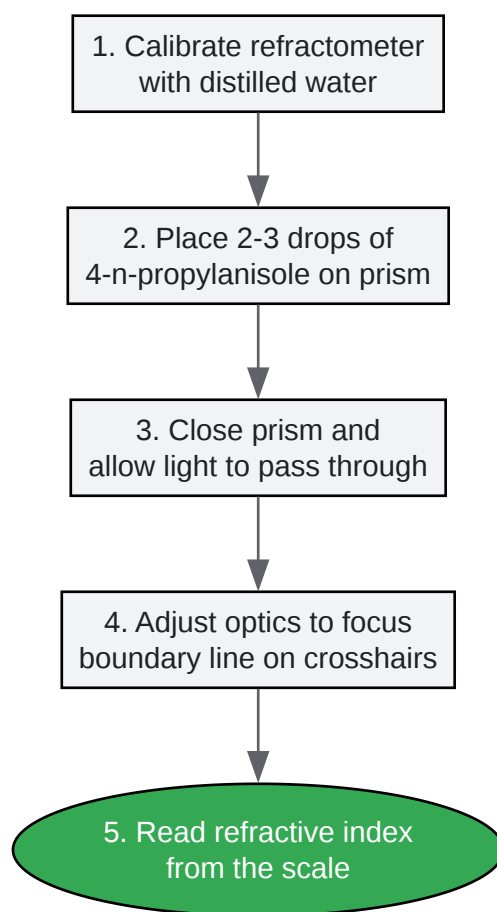
Workflow for Density Measurement

Refractive Index Measurement

The refractive index is a fundamental physical property that can be measured with high precision using a refractometer, such as the Abbe refractometer.[\[22\]](#)

Methodology:

- Calibration: The refractometer is first calibrated. This is typically done using distilled water, for which the refractive index is well-known at a specific temperature.[\[22\]](#)[\[23\]](#)
- Sample Application: A few drops of 4-n-propylanisole are placed on the clean, dry surface of the measuring prism of the refractometer.[\[24\]](#)
- Measurement: The prism is closed, and light from a monochromatic source is passed through the sample. The user looks through the eyepiece and adjusts the controls until the boundary line between the light and dark regions is sharp and centered on the crosshairs.
[\[22\]](#)[\[24\]](#)
- Reading: The refractive index value is then read directly from the instrument's scale. The temperature should be controlled and recorded, as refractive index is temperature-dependent.[\[22\]](#)



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Workflow for Refractive Index Measurement

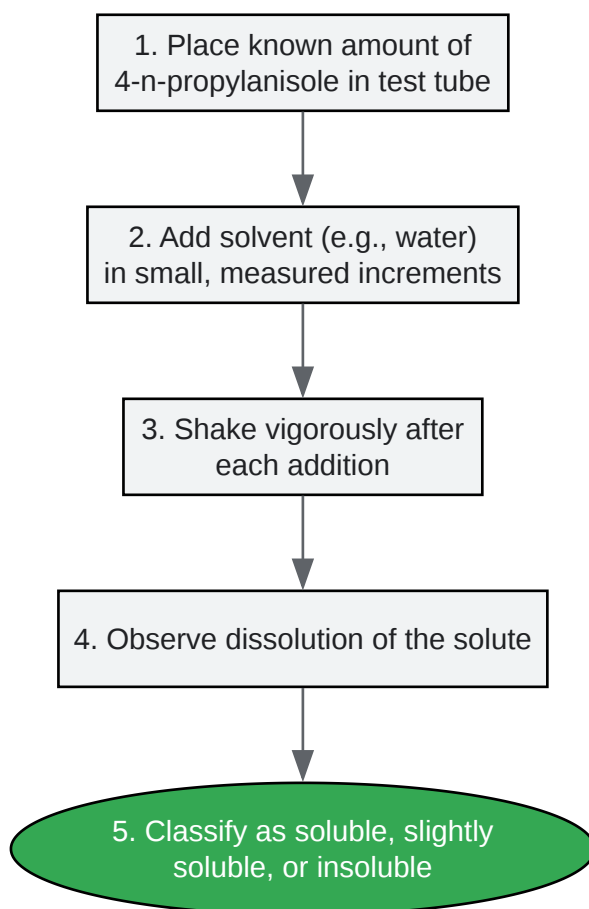
Solubility Determination

A qualitative and semi-quantitative assessment of solubility is performed to understand the compound's behavior in various solvents.

Methodology:

- Solvent Selection: A range of solvents is used, typically starting with water and followed by organic solvents like ethanol, as well as acidic and basic solutions if relevant.[25]
- Procedure: A small, measured amount of 4-n-propylanisole (e.g., 0.05 mL or 25 mg) is placed in a test tube.[25]

- **Titration and Observation:** The solvent is added in small, incremental portions (e.g., 0.25 mL at a time). After each addition, the test tube is vigorously shaken.[25]
- **Classification:** The solubility is observed and classified. A common threshold for solubility is dissolving approximately 30 mg of solute in 1 mL of solvent. The compound is classified as soluble, slightly soluble, or insoluble based on how much solute dissolves in a given volume of solvent.[26] For 4-n-propylanisole, it is expected to be slightly soluble in water and fully miscible with ethanol and oils.[3][8]



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Workflow for Solubility Determination

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